

A Technical Guide to the Physical Properties of 2-sec-Butylcyclohexanone

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Compound of Interest

Compound Name: 2-sec-Butylcyclohexanone

Cat. No.: B081716

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-sec-Butylcyclohexanone** (CAS No. 14765-30-1), a versatile cyclic ketone utilized in the fragrance and flavor industries, as well as in organic synthesis.^{[1][2][3]} This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development by presenting key data, detailed experimental protocols for its characterization, and visual representations of relevant chemical processes.

Core Physical and Chemical Data

2-sec-Butylcyclohexanone, with the IUPAC name 2-(1-methylpropyl)cyclohexanone, is a colorless to pale yellow liquid.^{[1][3]} It possesses a characteristic woody, camphoraceous, and somewhat musty odor.^{[4][5][6]} The presence of two stereocenters means it exists as a mixture of diastereomers.^[1] Key identifiers and physicochemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₈ O	[1][4]
Molecular Weight	154.25 g/mol	[1][4][7]
Boiling Point	76-78 °C at 8 mm Hg	[4][5][7][8]
~200-221 °C (estimated at atmospheric pressure)	[2][9]	
Melting Point	<20 °C to 27.18 °C (estimate)	[5][6][8][9]
Density	0.911-0.917 g/mL at 20-25 °C	[1][4][5][7]
Refractive Index (n _{20/D})	1.454-1.461	[1][4][8]
Water Solubility	222.7 - 577 mg/L at 20 °C	[1][4][5][9]
LogP (Partition Coefficient)	2.79 - 3.2	[1][5][8]
Vapor Pressure	0.06 - 5.52 hPa at 20-25 °C	[1][5][9]
Flash Point	82 - 87 °C (181 °F)	[1][5][7][8]

Experimental Protocols

Detailed methodologies for determining the key physical properties of **2-sec-Butylcyclohexanone** are outlined below. These protocols are based on standard laboratory techniques for the characterization of liquid organic compounds.

Determination of Boiling Point (Reduced Pressure)

The boiling point of **2-sec-Butylcyclohexanone** is typically reported at reduced pressure to avoid decomposition at higher temperatures.

Apparatus:

- Round-bottom flask
- Hickman still head or short-path distillation apparatus

- Thermometer (calibrated)
- Heating mantle with a stirrer
- Vacuum pump and vacuum gauge (manometer)
- Cold trap

Procedure:

- A small sample of **2-sec-Butylcyclohexanone** is placed in the round-bottom flask with a boiling chip.
- The distillation apparatus is assembled, ensuring all joints are properly sealed.
- The system is connected to a vacuum pump, and the pressure is reduced to the desired level (e.g., 8 mm Hg).
- The sample is gently heated while stirring.
- The temperature at which the liquid boils and a steady stream of condensate is observed on the thermometer is recorded as the boiling point at that pressure.

Determination of Density

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance
- Constant temperature water bath

Procedure:

- The empty, clean, and dry pycnometer is weighed.
- The pycnometer is filled with distilled water and placed in a constant temperature water bath (e.g., 20 °C or 25 °C) until it reaches thermal equilibrium. The volume is adjusted, and the

pycnometer is reweighed.

- The pycnometer is emptied, dried, and filled with **2-sec-Butylcyclohexanone**.
- The filled pycnometer is brought to the same constant temperature as the water and weighed.
- The density is calculated using the formula: $\text{Density} = (\text{mass of sample}) / (\text{volume of pycnometer})$.

Determination of Refractive Index

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Light source (sodium lamp, D-line)

Procedure:

- The refractometer is calibrated using a standard of known refractive index (e.g., distilled water).
- The prisms of the refractometer are cleaned and a few drops of **2-sec-Butylcyclohexanone** are applied.
- The temperature is maintained at 20 °C by circulating water from the constant temperature bath.
- The light source is positioned, and the controls are adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
- The refractive index is read from the scale.

Determination of Solubility in Water

Apparatus:

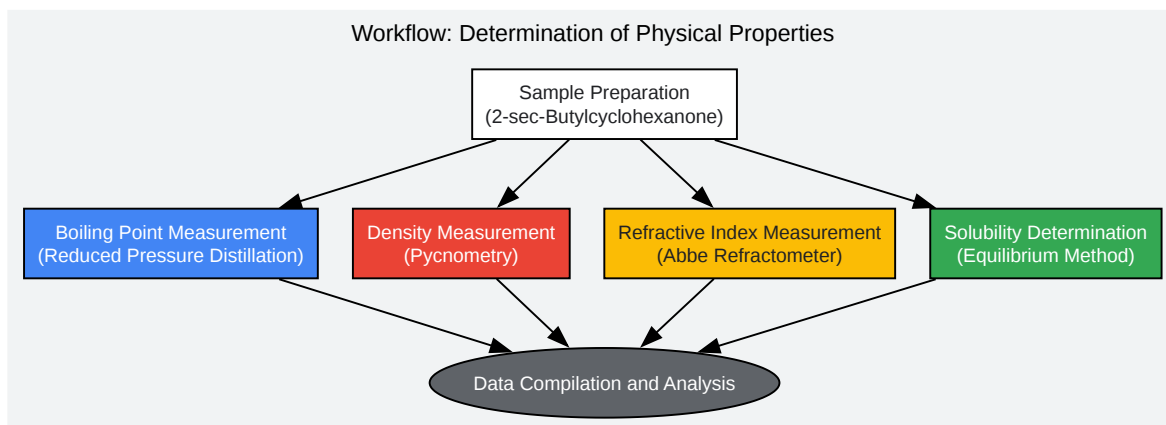
- Scintillation vials or flasks
- Shaker or magnetic stirrer
- Analytical balance
- Centrifuge (optional)
- UV-Vis spectrophotometer or Gas Chromatograph (GC) for quantification

Procedure:

- An excess amount of **2-sec-Butylcyclohexanone** is added to a known volume of deionized water in a vial.
- The mixture is agitated at a constant temperature (e.g., 20 °C) for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The solution is allowed to stand to let the undissolved compound separate. Centrifugation can be used to aid this separation.
- A sample of the aqueous phase is carefully removed.
- The concentration of **2-sec-Butylcyclohexanone** in the aqueous sample is determined using a suitable analytical method like UV-Vis spectrophotometry or GC.

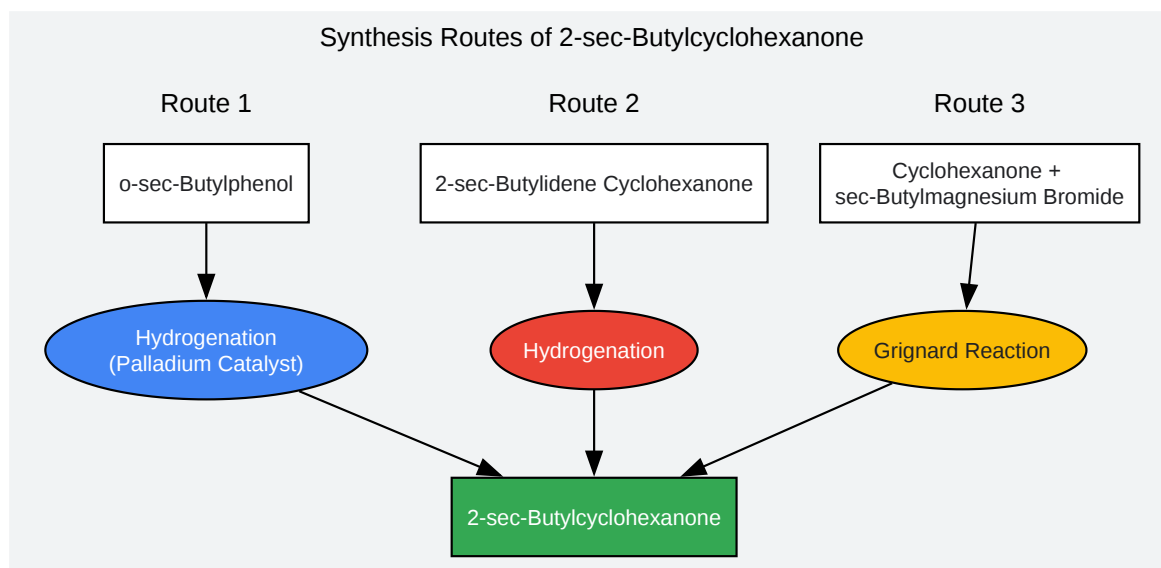
Visualized Workflows and Syntheses

To further aid in the understanding of the characterization and synthesis of **2-sec-Butylcyclohexanone**, the following diagrams are provided.



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Workflow for the determination of physical properties.



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Synthesis routes for **2-sec-Butylcyclohexanone**.

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